

# Physical and chemical properties of 2-Isopropyl-3-methoxypyrazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropyl-3-methoxypyrazine

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An In-depth Technical Guide to 2-Isopropyl-3-methoxypyrazine

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Isopropyl-3-methoxypyrazine** (IPMP) is a naturally occurring heterocyclic organic compound that belongs to the pyrazine family.<sup>[1][2]</sup> It is a potent aroma and flavor compound found in a variety of natural sources, including plants, microorganisms, and insects.<sup>[1][3][4]</sup> Renowned for its distinct earthy, green pea, and bell pepper aroma, IPMP is a significant contributor to the sensory profile of many foods and beverages, such as wine, coffee, and various vegetables.<sup>[2][5][6]</sup> Its extremely low odor detection threshold makes it a molecule of great interest in the flavor and fragrance industries.<sup>[7][8]</sup> Beyond its role in sensory science, IPMP also functions as a semiochemical in insects, acting as a defensive allomone or an attractant.<sup>[4]</sup> This guide provides a comprehensive overview of the physical, chemical, and biological properties of **2-Isopropyl-3-methoxypyrazine**, along with detailed experimental protocols for its synthesis and analysis.

## Physical and Chemical Properties

**2-Isopropyl-3-methoxypyrazine** is typically a colorless to pale yellow liquid at room temperature.<sup>[5][9]</sup> It is characterized by its high volatility and solubility in alcohol, with limited

solubility in water.[10]

Property	Value	References
IUPAC Name	2-methoxy-3-propan-2-ylpyrazine	[1]
Synonyms	2-Methoxy-3-isopropylpyrazine, 3-Isopropyl-2-methoxypyrazine	[11]
CAS Number	25773-40-4	[2]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	152.19 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	[5][9]
Boiling Point	120-125 °C @ 20 mmHg; 189-190 °C @ 760 mmHg	[1][2][10]
Density	0.996 g/mL @ 25 °C	[12][13]
Refractive Index	n <sub>20/D</sub> 1.494	[12]
Solubility	Soluble in alcohol; Water: 698.6 mg/L @ 25 °C (est.)	[2][10]
logP (o/w)	2.414 (est.)	[2][10]
Flash Point	67 °C (152.6 °F) - closed cup	[9][12]
Vapor Pressure	0.274 mmHg @ 25 °C (est.)	[10]
Odor Profile	Earthy, green pea, beany, nutty, chocolate	[2][10][12]
Odor Threshold	Extremely low, in the nanogram per liter (ng/L) range	[7][8]

## Spectral Data

The structural elucidation of **2-Isopropyl-3-methoxypyrazine** is supported by various spectroscopic techniques. The following table summarizes key spectral information.

Spectroscopy Type	Key Information	References
<sup>1</sup> H NMR	Spectral data is publicly available.	<a href="#">[1]</a>
<sup>13</sup> C NMR	Spectrum recorded in CDCl <sub>3</sub> solvent.	<a href="#">[1]</a> <a href="#">[14]</a>
<sup>15</sup> N NMR	Spectrum recorded in CDCl <sub>3</sub> /CH <sub>3</sub> NO <sub>2</sub> solvent.	<a href="#">[15]</a>
Mass Spectrometry (EI)	Major m/z fragments: 137 (M-CH <sub>3</sub> ), 152 (M <sup>+</sup> ), 124 (M-C <sub>2</sub> H <sub>4</sub> )	<a href="#">[1]</a> <a href="#">[11]</a>
Infrared (FTIR)	Spectra available for Neat, ATR, and Vapor Phase samples.	<a href="#">[1]</a>
Raman (FT-Raman)	Spectral data is available.	<a href="#">[1]</a>

## Experimental Protocols

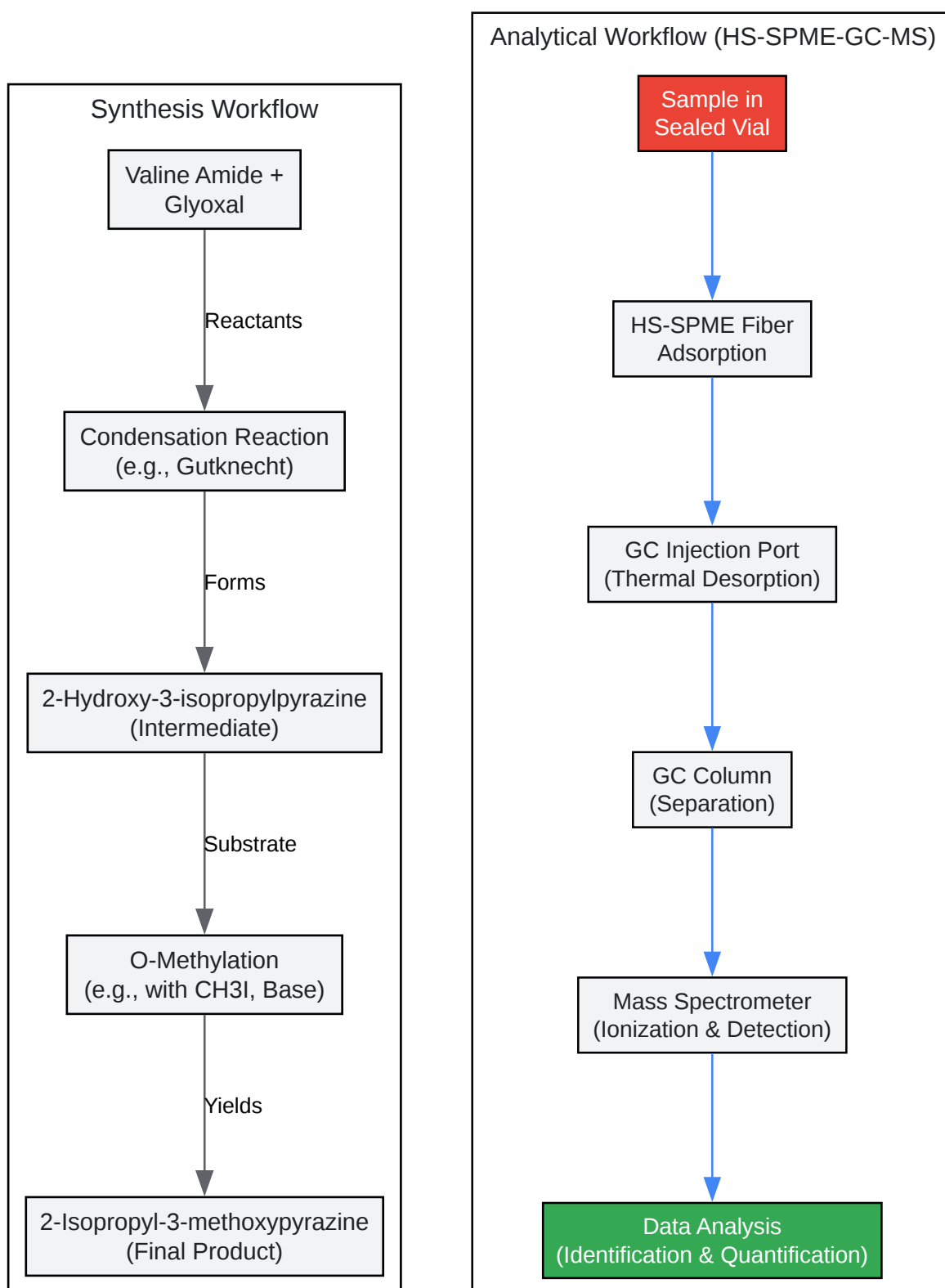
### Synthesis of 2-Isopropyl-3-methoxypyrazine

The synthesis of 2-methoxy-3-alkylpyrazines typically involves a two-step process: the formation of a hydroxypyrazine precursor followed by methylation.[\[16\]](#)

Methodology:

- Step 1: Condensation to form 2-Hydroxy-3-isopropylpyrazine
  - This step is commonly achieved through a condensation reaction, such as the Gutknecht or Gastaldi condensation.[\[9\]](#)

- A general approach involves the reaction of an  $\alpha$ -amino acid amide (in this case, valine amide, derived from the amino acid valine) with glyoxal.[\[16\]](#)
- The reactants are typically heated in a suitable solvent under acidic conditions, leading to the cyclization and formation of the 2-hydroxypyrazine ring structure.
- Step 2: O-Methylation
  - The 2-hydroxy-3-isopropylpyrazine intermediate is then O-methylated to yield the final product.[\[16\]](#)
  - A common methylating agent is methyl iodide ( $\text{CH}_3\text{I}$ ) or diazomethane ( $\text{CH}_2\text{N}_2$ ).[\[16\]](#)
  - The reaction is carried out in the presence of a base (e.g., sodium hydride) to deprotonate the hydroxyl group, forming an alkoxide that then reacts with the methylating agent via nucleophilic substitution.
  - The final product, **2-Isopropyl-3-methoxypyrazine**, is then purified using standard techniques such as distillation or chromatography.



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- To cite this document: BenchChem. [Physical and chemical properties of 2-Isopropyl-3-methoxypyrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215460#physical-and-chemical-properties-of-2-isopropyl-3-methoxypyrazine]

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